

Technical Support Center: AMG8833 Sensor Experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AMG8380

Cat. No.: B15587400

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in reducing thermal noise in AMG8833 sensor readings during their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary sources of thermal noise in the AMG8833 sensor?

A1: The primary sources of thermal noise and inaccuracies in the AMG8833 sensor readings include:

- **Johnson-Nyquist Noise:** This is inherent thermal noise generated by the agitation of charge carriers within the thermopile elements of the sensor. It is proportional to the temperature and resistance of the sensor elements.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Power Supply Noise:** Fluctuations and ripple from the power source, especially when using switching regulators, can introduce noise into the sensor's sensitive analog circuitry.[\[4\]](#)[\[5\]](#) A stable and clean power supply is crucial for accurate readings.[\[6\]](#)
- **Electromagnetic Interference (EMI):** External electromagnetic fields from nearby equipment can induce currents in the sensor's circuitry, leading to noisy readings. Proper shielding and grounding are essential to mitigate EMI.

- **Emissivity Variations:** The AMG8833 measures infrared radiation to determine temperature. The amount of radiation emitted by an object depends on its emissivity. Inaccurate emissivity values for the target surface will lead to temperature measurement errors.[\[7\]](#)
- **Reflected Thermal Radiation:** The sensor can detect infrared radiation reflected from surrounding objects, which can interfere with the direct measurements of the target object, especially for surfaces with low emissivity.[\[7\]](#)

Q2: How can I reduce noise in my AMG8833 sensor readings using software?

A2: Several software techniques can be employed to reduce noise in the sensor data:

- **Moving Average Filter:** The AMG8833 has a built-in moving average mode that can be enabled.[\[8\]](#) This simple filter averages a set number of recent readings to smooth out fluctuations.
- **Exponential Smoothing:** This is a more sophisticated averaging method where more weight is given to recent readings. Double exponential smoothing can be particularly effective when there are trends in the temperature data.[\[9\]](#)[\[10\]](#)
- **Kalman Filter:** A powerful recursive filter that estimates the true temperature by combining a series of measurements observed over time. It can significantly reduce noise and improve the resolution of the temperature readings.[\[11\]](#)[\[12\]](#) Studies on other thermal imagers have shown that a Kalman filter can reduce low-temperature image noise by as much as 55%.[\[11\]](#)
- **Median Filter:** This non-linear filter replaces each pixel's value with the median value of its neighboring pixels, which is effective at removing salt-and-pepper noise.

Q3: What hardware modifications can I make to reduce thermal noise?

A3: Hardware modifications can significantly improve the signal-to-noise ratio:

- **Clean Power Supply:** Use a low-noise, regulated power supply. Linear regulators are generally preferred over switching regulators for sensitive analog circuits due to their lower output ripple. If a switching regulator is used, ensure it is followed by adequate filtering, such as an LC filter and decoupling capacitors.[\[4\]](#)

- **Proper Grounding and Shielding:** Ensure the sensor and its communication lines are properly grounded to a common ground plane. Use shielded cables for I2C communication, especially over longer distances, to protect against EMI. The shield should be grounded at one end.
- **Decoupling Capacitors:** Place decoupling capacitors (typically 0.1 μ F and 1-10 μ F) close to the sensor's power pins to filter out high-frequency noise.

Q4: How does the emissivity of a material affect temperature readings, and how can I correct for it?

A4: Emissivity is a measure of a material's ability to emit thermal radiation. A perfect blackbody has an emissivity of 1.0, while shiny, reflective materials have low emissivity. The AMG8833 assumes a certain emissivity value when calculating temperature. If the actual emissivity of the object being measured is different, the temperature reading will be inaccurate.

To correct for this, you need to determine the emissivity of the target material and incorporate it into your temperature calculations. For highly accurate measurements, the emissivity of the target surface should be known. One common technique is to place a material with a known high emissivity (like electrical tape with an emissivity of ~ 0.95) on the surface of the object, allow it to reach thermal equilibrium, and then measure its temperature to calibrate your readings for the rest of the surface.

Troubleshooting Guides

Issue: My sensor readings are very noisy and fluctuate randomly.

Possible Cause	Troubleshooting Step
Power Supply Noise	1. If using a switching power supply, add an LC filter to the output. 2. Add 0.1 μ F and 10 μ F decoupling capacitors across the sensor's VCC and GND pins. 3. If possible, switch to a linear regulated power supply or a battery for testing to see if the noise disappears.
Electromagnetic Interference (EMI)	1. Ensure you are using shielded cables for the I2C communication lines (SDA, SCL). 2. Keep sensor cables away from high-power lines or other sources of EMI. 3. Verify that the shield of the cable is connected to ground at one end only.
Poor Grounding	1. Check that the sensor and the microcontroller share a common, solid ground connection. 2. Use short, thick wires for ground connections to minimize impedance.
Inherent Sensor Noise	1. Implement a software filtering algorithm such as a moving average, exponential smoothing, or a Kalman filter. 2. Enable the built-in moving average function of the AMG8833 if available in your library.

Issue: The temperature readings are consistent but seem inaccurate.

Possible Cause	Troubleshooting Step
Incorrect Emissivity Setting	1. Determine the emissivity of the target material. 2. Apply an emissivity correction factor in your software. 3. For calibration, place a high-emissivity material (e.g., electrical tape) on the object's surface and compare the readings.
Reflected Temperature from Surroundings	1. Be aware of hot or cold objects near your target that could be reflecting off the surface being measured. 2. If possible, shield the target from strong external thermal sources.
Sensor Self-Heating	1. Allow the sensor to stabilize at the ambient temperature before taking critical measurements. 2. Ensure there is no significant heat source on the PCB near the sensor.

Data Presentation

Table 1: Comparison of Software Filtering Techniques for Noise Reduction

Filter Type	Principle of Operation	Relative Computational Cost	Typical Noise Reduction (NETD)	Notes
Moving Average	Averages a fixed number of past data points.	Low	Moderate	Simple to implement, but can lag behind rapid temperature changes.
Exponential Smoothing	Weighted average of past data, with exponentially decreasing weights.	Low to Moderate	Moderate to High	More responsive to recent changes than a simple moving average.
Double Exponential Smoothing	An extension of exponential smoothing that accounts for trends in the data.	Moderate	High	Useful for applications where temperatures are expected to change in a particular direction over time. ^{[9][10]}
Kalman Filter	Uses a system model to predict the next state and corrects it with the measured data.	High	Very High (up to 55-62% reduction reported in similar thermal imagers) ^[11]	Optimal for Gaussian noise and provides a statistically sound estimate of the true temperature.

Median Filter	Replaces a pixel's value with the median of its neighbors.	Moderate	Effective for impulse ("salt and pepper") noise	Good at preserving edges in the thermal image.
---------------	--	----------	---	--

Note: The quantitative noise reduction values are indicative and can vary based on the specific noise characteristics and implementation of the filter.

Experimental Protocols

Protocol 1: Implementing a Kalman Filter for Real-Time Noise Reduction

Objective: To apply a Kalman filter to the raw data from an AMG8833 sensor to obtain a more stable and accurate temperature reading for each pixel.

Methodology:

- Establish a Baseline:
 - Set up the AMG8833 sensor to read data at a constant frame rate (e.g., 10 Hz).[\[3\]](#)
 - Point the sensor at a stable thermal source (e.g., a temperature-controlled plate) and record the raw temperature readings for each of the 64 pixels over a period of at least 60 seconds.
 - Calculate the standard deviation of the readings for each pixel to quantify the baseline noise level.
- Implement the Kalman Filter:
 - For each of the 64 pixels, initialize the Kalman filter parameters:
 - State (x): The initial temperature estimate (can be the first raw reading).
 - Error Covariance (P): The initial estimate of the error.

- Process Noise Covariance (Q): Represents the uncertainty in the system model. A smaller value indicates a more stable expected temperature.
- Measurement Noise Covariance (R): Represents the uncertainty in the sensor measurement. This can be estimated from the baseline noise measurement.
- Real-Time Filtering:
 - In a loop, for each new frame of data from the AMG8833:
 - For each pixel:
 - Prediction Step: Predict the next temperature state based on the previous state.
 - Update Step: Update the prediction with the current raw sensor reading, weighted by the Kalman gain.
 - The output of the update step is the filtered temperature reading for that pixel.
- Evaluation:
 - Record the filtered temperature readings for each pixel over a 60-second period while pointed at the stable thermal source.
 - Calculate the standard deviation of the filtered readings for each pixel.
 - Compare the standard deviation of the raw data to that of the filtered data to quantify the noise reduction.

Protocol 2: Hardware-Based Noise Reduction through Power Supply Filtering


Objective: To minimize noise introduced through the power supply of the AMG8833 sensor.

Methodology:

- Baseline Measurement:


- Power the AMG8833 breakout board from a standard switching power supply (e.g., a USB port on a computer).
- Point the sensor at a thermally stable and uniform surface.
- Record the temperature readings from all 64 pixels for 60 seconds.
- Calculate the standard deviation of the readings for a central pixel to establish a baseline noise level.
- Implementation of Power Supply Filter:
 - Modify the power supply connection to the AMG8833 breakout board.
 - Insert a low-dropout linear regulator (LDO) between the switching power supply and the sensor's VIN pin.
 - Place a 0.1 μ F ceramic capacitor and a 10 μ F electrolytic capacitor in parallel between the VIN and GND pins of the sensor, as close to the sensor as possible.
- Post-Implementation Measurement:
 - With the power supply filter in place, repeat the measurement process from step 1.
 - Record the temperature readings from all 64 pixels for 60 seconds under the same conditions.
 - Calculate the standard deviation of the readings for the same central pixel.
- Analysis:
 - Compare the standard deviation of the readings before and after the implementation of the power supply filter to quantify the reduction in noise.

Mandatory Visualization




[Click to download full resolution via product page](#)

Caption: Workflow for real-time noise reduction using a Kalman filter.



[Click to download full resolution via product page](#)

Caption: Major sources of noise affecting AMG8833 sensor readings.



[Click to download full resolution via product page](#)

Caption: Logical relationship between noise problems and mitigation strategies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. arxiv.org [arxiv.org]
- 2. How to Use Adafruit AMG8833: Pinouts, Specs, and Examples | Cirkuit Designer [docs.cirkitdesigner.com]
- 3. Thermal Camera Analysis with Raspberry Pi (AMG8833) — Maker Portal [makersportal.com]
- 4. researchgate.net [researchgate.net]
- 5. ijsmm.id [ijsmm.id]

- 6. ic-components.com [ic-components.com]
- 7. m.youtube.com [m.youtube.com]
- 8. learn.adafruit.com [learn.adafruit.com]
- 9. sierraolympia.com [sierraolympia.com]
- 10. researchgate.net [researchgate.net]
- 11. blog.tkjelectronics.dk [blog.tkjelectronics.dk]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Support Center: AMG8833 Sensor Experiments]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15587400#reducing-thermal-noise-in-amg8833-sensor-readings>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com